

Application Notes and Protocols: Preparation of (S)-(+)-Dimethindene Maleate Stock Solutions

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Compound of Interest

Compound Name: (S)-(+)-Dimethindene maleate

CAS No.: 1217457-81-2

Cat. No.: B15611054

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Introduction

(S)-(+)-Dimethindene maleate is a chiral compound recognized for its dual antagonist activity against histamine H1 receptors and subtype-selective muscarinic M2 receptors.[1][2][3] While the (R)-(-)-enantiomer is more potent for H1 receptor binding, the (S)-(+)-enantiomer demonstrates significant selectivity for the M2 receptor over M1, M3, and M4 subtypes.[1][4] This unique pharmacological profile makes it a valuable tool in research areas such as autonomic regulation, respiratory system function, and allergy studies.[2][5] Notably, **(S)-(+)-Dimethindene maleate** has been utilized as a key component in a chemical cocktail (LCDM) for the derivation and propagation of extended pluripotent stem (EPS) cells.[1][6][7]

These application notes provide detailed protocols for the preparation of stock solutions of **(S)-(+)-Dimethindene maleate** for use in research and drug development settings.

Data Presentation

Chemical and Physical Properties

The fundamental properties of **(S)-(+)-Dimethindene maleate** are summarized below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₄ N ₂ · C ₄ H ₄ O ₄	[1][3][8]
Molecular Weight	408.49 g/mol	[8][9]
CAS Number	136152-65-3	[1][6][7]
Appearance	White to beige solid powder	[10]
Purity	≥98% (HPLC)	[1][6][8]
Storage (Solid)	Store at 2-8°C or -20°C, desiccated. Follow supplier instructions.	[1][8]

Solubility Data

Solubility can vary based on the specific lot, purity, and solvent used. It is always recommended to perform a small-scale test before preparing a large-volume stock solution.

Solvent	Reported Solubility	Reference
Water	2 mg/mL; up to 29.24 mg/mL (approx. 71.5 mM) with gentle warming.	[1][6][7]
DMSO	Sparingly soluble at 1-10 mg/mL; reported as high as 82 mg/mL (approx. 200 mM).	[8][11][12]
Methanol	Slightly soluble at 0.1-1 mg/mL.	[8][11]

Experimental Protocols

Safety Precautions: Handle **(S)-(+)-Dimethindene maleate** powder in a chemical fume hood or a designated weighing area. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.

Protocol 1: Preparation of 10 mM Aqueous Stock Solution

This protocol is suitable for cell culture applications where an aqueous solution is required.

Materials and Equipment:

- **(S)-(+)-Dimethindene maleate** powder
- Sterile, high-purity water (e.g., cell culture grade, Milli-Q)
- Analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Water bath or heat block (optional, set to 37°C)
- Sterile syringe filters (0.22 µm pore size)
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculate Required Mass: To prepare 10 mL of a 10 mM stock solution, calculate the mass of **(S)-(+)-Dimethindene maleate** needed.
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 408.49 \text{ g/mol} = 4.085 \text{ mg}$
- Weigh Compound: Carefully weigh out 4.085 mg of **(S)-(+)-Dimethindene maleate** powder and transfer it to a sterile conical tube.

- **Dissolution:** Add 10 mL of sterile water to the tube.
- **Mixing:** Cap the tube securely and vortex thoroughly for 1-2 minutes. If the compound does not fully dissolve, gentle warming in a 37°C water bath may be required to achieve full solubility.^{[1][6][7]}
- **Sterilization:** Draw the solution into a sterile syringe and pass it through a 0.22 µm sterile filter into a new sterile tube. This step is critical for removing potential microbial contamination, especially for cell culture use.
- **Aliquoting and Storage:** Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store aliquots at -20°C for several weeks or -80°C for longer-term storage. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of 50 mM DMSO Stock Solution

This protocol is ideal for creating a highly concentrated stock that can be diluted into aqueous buffers or media for final experimental concentrations.

Materials and Equipment:

- **(S)-(+)-Dimethindene maleate** powder
- Anhydrous, sterile-filtered DMSO
- Analytical balance
- Sterile conical or glass tubes
- Vortex mixer
- Sterile microcentrifuge tubes for aliquots

Procedure:

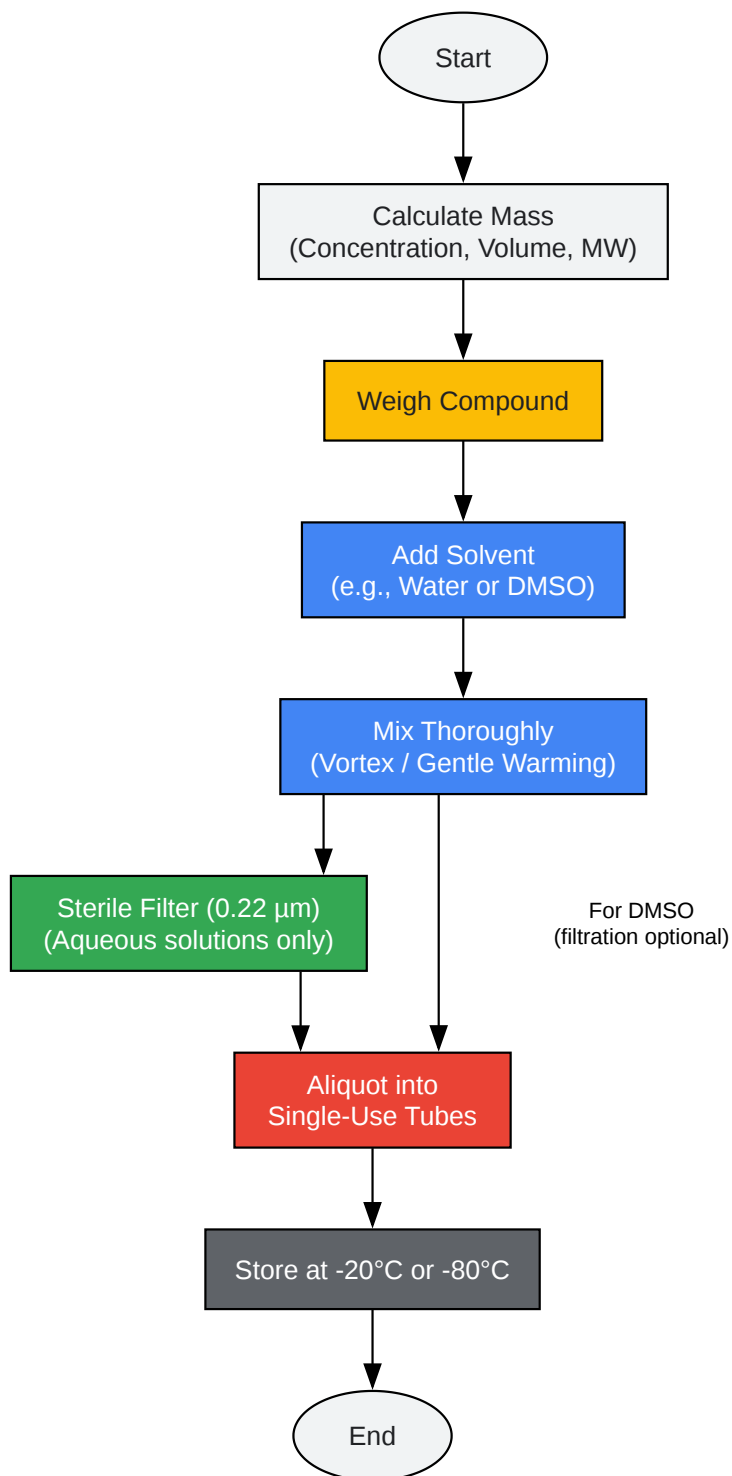
- **Calculate Required Mass:** To prepare 2 mL of a 50 mM stock solution:
 - $\text{Mass (mg)} = 50 \text{ mmol/L} \times 0.002 \text{ L} \times 408.49 \text{ g/mol} = 40.85 \text{ mg}$

- **Weigh Compound:** Carefully weigh out 40.85 mg of **(S)-(+)-Dimethindene maleate** powder and transfer it to a sterile tube.
- **Dissolution:** Add 2 mL of anhydrous DMSO to the tube.
- **Mixing:** Cap the tube securely and vortex until the compound is completely dissolved. Gentle warming is generally not necessary for dissolution in DMSO.
- **Aliquoting and Storage:** Dispense the stock solution into small, single-use aliquots in sterile microcentrifuge tubes suitable for low-temperature storage. Store aliquots at -20°C or -80°C, protected from light and moisture. Long-term storage of solutions is generally not recommended, and freshly prepared solutions should be used when possible.^[2]

Mandatory Visualizations

Experimental Workflow

The following diagram outlines the general workflow for preparing a sterile stock solution of **(S)-(+)-Dimethindene maleate**.

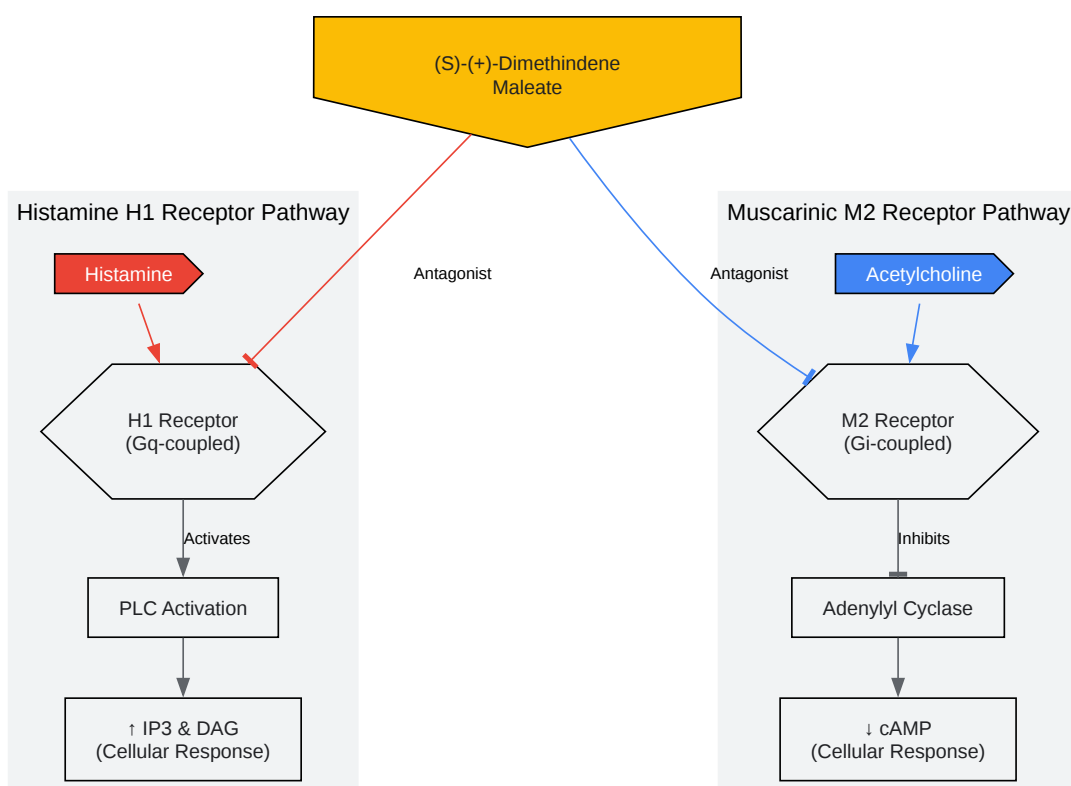


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Caption: Workflow for **(S)-(+)-Dimethindene Maleate** Stock Solution Preparation.

Signaling Pathway

(S)-(+)-Dimethindene maleate acts as an antagonist at two distinct receptor types, modulating separate downstream signaling cascades.



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Caption: Dual antagonist action of **(S)-(+)-Dimethindene maleate** on H1 and M2 receptors.

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